

Safe handling procedures for 2-Amino-5-chlorobenzoic acid.

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Compound of Interest

Compound Name: 2-Amino-5-chlorobenzoic acid

Cat. No.: B128569

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Technical Support Center: 2-Amino-5-chlorobenzoic Acid

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling procedures for **2-Amino-5-chlorobenzoic acid** (CAS No. 635-21-2).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with 2-Amino-5-chlorobenzoic acid?

A1: **2-Amino-5-chlorobenzoic acid** is considered hazardous. The primary hazards include:

- Skin irritation[1][2][3]
- Serious eye irritation[1][2][3]
- May cause respiratory irritation[1][2][4]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: To ensure safety, the following personal protective equipment (PPE) should be worn:

- Eye/Face Protection: Safety glasses with side-shields or goggles are required.[1]

- Skin Protection: Wear protective gloves and a lab coat.[1][2]
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.

Q3: How should I properly store **2-Amino-5-chlorobenzoic acid** in the laboratory?

A3: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[1][2][5] Keep it away from incompatible materials, such as strong oxidizing agents.[1][5]

Q4: What should I do in case of accidental skin or eye contact?

A4: Immediate action is crucial:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[1][6]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Get medical attention if irritation develops or persists.[1][2][6]

Q5: What are the signs and symptoms of exposure?

A5: Exposure can lead to irritation of the skin, eyes, and respiratory system. Symptoms may include redness, itching, and pain in the affected areas. Inhalation of dust may cause coughing and sneezing.

Troubleshooting Guides

Scenario 1: I've spilled a small amount of **2-Amino-5-chlorobenzoic acid** powder on the lab bench.

- Problem: A minor spill has occurred outside of a fume hood.
- Solution:
 - Ensure adequate ventilation.[2]
 - Wearing appropriate PPE (gloves, safety glasses, lab coat), gently sweep up the spilled solid.[1] Avoid creating dust.[2]

- Place the collected material into a suitable, labeled container for disposal.[1][2]
- Clean the spill area with a damp cloth.
- Dispose of the contaminated cleaning materials and collected chemical waste according to your institution's guidelines.[2]

Scenario 2: During an experiment, the container of **2-Amino-5-chlorobenzoic acid** was left open and the material has changed color.

- Problem: The chemical's appearance has altered, suggesting potential degradation or contamination.
- Solution:
 - Do not use the material in your experiment.
 - The change in appearance could indicate oxidation or reaction with moisture or other atmospheric components.
 - Treat the material as chemical waste and dispose of it according to your institution's hazardous waste disposal procedures.
 - Ensure that in the future, containers are kept tightly closed when not in use.[1][2]

Data Presentation

Table 1: Physical and Chemical Properties of **2-Amino-5-chlorobenzoic acid**

| Property | Value |
|-------------------|--|
| CAS Number | 635-21-2[7] |
| Molecular Formula | C ₇ H ₆ CINO ₂ [3][7] |
| Molecular Weight | 171.58 g/mol [3] |
| Appearance | Powder |
| Synonyms | 5-Chloroanthranilic acid[1][7] |

Experimental Protocols

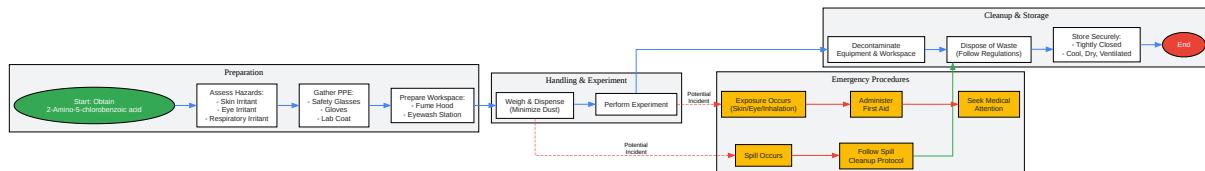
Protocol 1: First Aid for Inhalation Exposure

- Immediate Action: If a researcher inhales dust from **2-Amino-5-chlorobenzoic acid**, immediately remove them to fresh air.[1][2][6]
- Positioning: Keep the individual at rest in a position that is comfortable for breathing.[1][2]
- Breathing Difficulties: If the person is not breathing, provide artificial respiration.[1][2][6] If breathing is difficult, administer oxygen.[2][6]
- Medical Attention: Seek immediate medical attention or call a poison center if the person feels unwell.[1][2]

Protocol 2: Handling and Dispensing of **2-Amino-5-chlorobenzoic acid**

- Preparation: Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.[1][2] Ensure an eyewash station and safety shower are readily accessible.[1]
- Personal Protective Equipment: Before handling, put on all required PPE, including safety glasses, chemical-resistant gloves, and a lab coat.
- Dispensing: Open the container carefully. Use a spatula to weigh the desired amount of the solid. Avoid generating dust.
- Closing: After dispensing, securely close the container.[1][2]
- Cleaning: Clean any residual powder from the spatula and weighing vessel. Wash hands thoroughly after handling the chemical.[1][6]

Mandatory Visualization

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Caption: Workflow for the safe handling of **2-Amino-5-chlorobenzoic acid**.

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References

- 1. fishersci.com [fishersci.com]
- 2. echemi.com [echemi.com]
- 3. 2-Amino-5-chlorobenzoic acid | C7H6CINO2 | CID 12476 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. 2 Amino 5 Chlorobenzoic Acids, C7H6CINO2, 635-21-2, Amino Chloro Benzoic Acid, 2 Carboxy 4 Chloroaniline [mallakchemicals.com]

- 6. aksci.com [aksci.com]
- 7. 2-Amino-5-chlorobenzoic acid - Safety Data Sheet [chemicalbook.com]
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